Experimental protocols using 3-(2-Bromophenyl)-3-methylpyrrolidine

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Compound of Interest

Compound Name:	*3-(2-Bromophenyl)-3-methylpyrrolidine*
Cat. No.:	*B14880274*

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Application Note: 3-(2-Bromophenyl)-3-methylpyrrolidine

Introduction: The "Quaternary Advantage"

In modern drug discovery, **3-(2-Bromophenyl)-3-methylpyrrolidine** represents a "privileged scaffold" due to its specific structural attributes that address common failure modes in lead optimization: metabolic instability and conformational flexibility.

Unlike simple 3-phenylpyrrolidines, the introduction of the C3-methyl group creates a quaternary center. This structural modification confers three critical advantages:

- Conformational Locking: The geminal disubstitution restricts the puckering of the pyrrolidine ring, reducing the entropic penalty of binding to protein targets (e.g., Monoamine Transporters, GPCRs).
- Metabolic Blocking: The C3-methyl group blocks oxidative metabolism at the benzylic position, a common clearance pathway for pyrrolidine drugs.

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- Orthogonal Diversity Vectors: The molecule possesses two distinct "handles" for library generation: the secondary amine (

) and the ortho-bromoaryl motif (

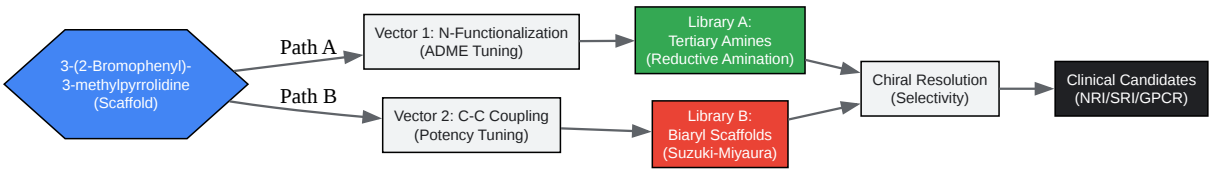
  ), allowing for rapid structure-activity relationship (SAR) exploration.

Core Chemical Data

Property	Specification
IUPAC Name	3-(2-Bromophenyl)-3-methylpyrrolidine
Molecular Formula	
Molecular Weight	240.14 g/mol
Key Feature	Sterically congested ortho-bromo handle
Chirality	Racemic (contains one chiral center at C3); Enantiomers separable
pKa (Calc.)	~9.5 (Pyrrolidine NH)

Strategic Workflow: From Scaffold to Lead

The following diagram illustrates the logical flow for elaborating this scaffold into bioactive chemical space.



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Figure 1: Divergent synthesis workflow utilizing the N-vector and Aryl-vector of the scaffold.

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Experimental Protocols

Protocol A: Overcoming Steric Hindrance in Cross-Coupling

Challenge: The 2-bromophenyl group is sterically hindered by the adjacent quaternary center (C3-methyl). Standard Suzuki conditions (e.g.,

) often fail or result in low yields due to slow oxidative addition. Solution: Use of electron-rich, bulky phosphine ligands (Buchwald Ligands) to facilitate the reaction.

Objective: Synthesis of 3-(2-Biaryl)-3-methylpyrrolidine derivatives.

Materials:

- Scaffold: **3-(2-Bromophenyl)-3-methylpyrrolidine** (1.0 eq)
- Boronic Acid:

  (1.5 eq)
- Catalyst:

  (0.02 eq)
- Ligand: SPhos (2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl) (0.04 eq)
- Base:

  (2.0 M aq. solution, 3.0 eq)
- Solvent: Toluene/n-Butanol (4:1 v/v)

Procedure:

- Degassing: Charge a reaction vial with the scaffold, boronic acid,

  , and SPhos. Seal and purge with Argon for 5 minutes. Note: Oxygen exclusion is critical for SPhos stability.

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- Solvation: Add degassed Toluene/n-Butanol mixture via syringe.
- Activation: Add the aqueous

  base.
- Reaction: Heat the mixture to 100°C for 12–18 hours.
  - Checkpoint: Monitor by LC-MS. The steric bulk may require longer reaction times than typical aryl bromides.
- Work-up: Cool to RT. Dilute with EtOAc, wash with water and brine. Dry over

  .
- Purification: Flash chromatography (DCM/MeOH gradient).

Mechanism & Rationale:

- SPhos Ligand: The bulky cyclohexyl groups on the phosphorus promote the oxidative addition into the hindered ortho-C-Br bond, while the electron-rich nature speeds up the cycle [1].
- Base Choice: Phosphate is milder than carbonate/hydroxide, preventing side reactions with the pyrrolidine nitrogen if it is unprotected (though N-protection with Boc is recommended prior to Suzuki coupling to prevent catalyst poisoning).

Protocol B: Regioselective N-Alkylation (Reductive Amination)

Objective: Functionalization of the pyrrolidine nitrogen to adjust lipophilicity (LogP) and brain penetration.

Materials:

- Scaffold: **3-(2-Bromophenyl)-3-methylpyrrolidine** (HCl salt)
- Aldehyde/Ketone:

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or

(1.1 eq)

- Reducing Agent: Sodium Triacetoxyborohydride (

,

) (1.5 eq)

- Solvent: 1,2-Dichloroethane (DCE)
- Additive: Acetic Acid (1.0 eq)

Procedure:

- Free Basing (In situ): Suspend the scaffold HCl salt in DCE. Add

  (1.0 eq) and stir for 10 min to liberate the free amine.
- Imine Formation: Add the aldehyde/ketone and Acetic Acid. Stir at Room Temperature (RT) for 1 hour.
  - Why Acid? Acetic acid catalyzes the formation of the iminium ion intermediate.
- Reduction: Add

  in one portion. Stir at RT for 4–16 hours.
- Quench: Quench with saturated

  solution. Extract with DCM.

Protocol C: Chiral Resolution of the Quaternary Center

Challenge: The scaffold is typically supplied as a racemate. Biological activity is often restricted to one enantiomer (e.g., (S)-isomer for certain transporter inhibitors).

Method: Diastereomeric Salt Crystallization (Scalable non-chromatographic method).

Procedure:

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- Screening: Dissolve racemic scaffold (1.0 g) in hot Ethanol.
- Acid Addition: Add 0.5 eq of Di-p-toluoyl-L-tartaric acid (L-DTTA).
- Crystallization: Allow the solution to cool slowly to RT, then refrigerate at 4°C overnight.
- Filtration: Collect the precipitate.
- Analysis: Analyze the optical purity of the salt via Chiral HPLC (Column: Chiralpak AD-H; Eluent: Hexane/IPA/DEA).
- Recrystallization: If ee < 98%, recrystallize from hot EtOH until optical purity is achieved.
- Free Basing: Treat the salt with 1M NaOH and extract with DCM to recover the chiral pyrrolidine.

References

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